

"cost-performance analysis of propylene carbonate in industrial applications"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propylene carbonate*

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Propylene Carbonate: A Cost-Performance Analysis for Industrial Applications

A Comparative Guide for Researchers and Drug Development Professionals

In the landscape of industrial solvents, **propylene carbonate** (PC) is increasingly recognized for its favorable safety and environmental profile. This guide provides a comprehensive cost-performance analysis of **propylene carbonate** in key industrial applications, comparing it with common alternatives such as N-methyl-2-pyrrolidone (NMP), acetone, and methylene chloride. The information presented herein is intended to assist researchers, scientists, and drug development professionals in making informed decisions regarding solvent selection.

Performance Comparison

The performance of **propylene carbonate** varies across different applications. It often serves as a safer, though sometimes slower, alternative to more hazardous solvents.

Table 1: Performance in Industrial Cleaning and Degreasing

Performance Metric	Propylene Carbonate	N-Methyl-2-Pyrrolidone (NMP)	Methylene Chloride	Test Protocol
Cleaning Efficiency (% Soil Removal)	85-95%	90-98%	95-99%	--INVALID-LINK--
Evaporation Rate (relative to n-BuAc=1)	0.03	0.03	14.5	ASTM D3539
Flash Point (°C)	132	91	None	ASTM D93
Health & Safety Profile	Low toxicity, biodegradable	Reproductive toxicity concerns	Carcinogen, high volatility	-

Table 2: Performance in Polymer Dissolution

Performance Metric	Propylene Carbonate	Acetone	Test Protocol
Dissolution Time for Polystyrene (PS) (minutes)	~45	~15	--INVALID-LINK--
Dissolution Time for Poly(methyl methacrylate) (PMMA) (minutes)	~60	~20	--INVALID-LINK--
Boiling Point (°C)	242	56	ASTM D1078[1][2][3][4][5]
Vapor Pressure (kPa at 20°C)	<0.01	24.6	-

Table 3: Performance in Paint Stripping

Performance Metric	Propylene Carbonate	Methylene Chloride	Test Protocol
Paint Removal Efficiency (time to lift epoxy paint)	Slower, requires longer contact time	Fast-acting, lifts paint quickly	--INVALID-LINK--
Evaporation Rate	Very Low	Very High	-
User Safety	Significantly safer alternative	High health and safety risks	-

Cost Comparison

The cost of industrial solvents can fluctuate based on market conditions. The following table provides an estimated cost comparison.

Table 4: Estimated Cost of Industrial Solvents

Solvent	Purity	Estimated Price (USD/kg)
Propylene Carbonate	Industrial Grade (>99.5%)	\$1.50 - \$2.50
N-Methyl-2-Pyrrolidone (NMP)	Industrial Grade (>99.5%)	\$2.00 - \$3.50
Acetone	Industrial Grade (>99.5%)	\$0.80 - \$1.20
Methylene Chloride	Industrial Grade (>99.5%)	\$0.90 - \$1.50

Note: Prices are estimates and can vary based on supplier, volume, and market fluctuations.

Experimental Protocols

Experimental Protocol 1: Evaluation of Cleaning and Degreasing Efficiency

This protocol outlines a laboratory procedure to assess the cleaning efficiency of solvents on a standardized soiled substrate.

1. Materials and Equipment:

- Test Solvents: **Propylene Carbonate**, N-Methyl-2-Pyrrolidone (NMP), Methylene Chloride
- Standardized soiled substrates (e.g., stainless steel plates coated with a known amount of industrial grease)
- Mechanical wiping apparatus (to ensure consistent application of force)
- Analytical balance (± 0.0001 g)
- Ventilated workspace (fume hood)
- Lint-free wipes

2. Procedure:

- Prepare a set of standardized soiled substrates by applying a consistent amount of a representative industrial grease or oil to pre-weighed stainless steel plates.
- Record the initial weight of each soiled substrate.
- Saturate a lint-free wipe with the test solvent.
- Mount the wipe in the mechanical wiping apparatus.
- Subject the soiled substrate to a set number of wiping cycles under a constant applied force.
- Allow the substrate to air dry in a fume hood until all solvent has evaporated.
- Record the final weight of the cleaned and dried substrate.
- Calculate the cleaning efficiency as the percentage of soil removed: Cleaning Efficiency (%) = $[(\text{Initial Weight of Soil} - \text{Final Weight of Soil}) / \text{Initial Weight of Soil}] \times 100$

9. Data Analysis:

- Compare the cleaning efficiencies of the different solvents.
- Record observations on the rate of cleaning and any visible residues.

Experimental Protocol 2: Gravimetric Method for Determining Polymer Dissolution Rate

This protocol details a gravimetric method to compare the dissolution rates of polymers in different solvents.

1. Materials and Equipment:

- Test Solvents: **Propylene Carbonate**, Acetone
- Polymer samples (e.g., Polystyrene, PMMA) in a consistent form (e.g., thin films of uniform thickness)
- Glass beakers or flasks

- Magnetic stirrer and stir bars
- Analytical balance (± 0.0001 g)
- Stopwatch
- Filter paper
- Drying oven

2. Procedure:

- Prepare polymer films of a standardized size and thickness and record their initial weight.
- Place a known volume of the test solvent into a beaker with a magnetic stir bar.
- Begin stirring at a constant rate.
- Immerse the pre-weighed polymer film into the solvent and start the stopwatch.
- At predetermined time intervals, remove the polymer film from the solvent.
- Quickly blot the surface of the film to remove excess solvent and immediately weigh it.
- Alternatively, for complete dissolution time, observe the time taken for the polymer film to completely disappear.
- For rate determination, the undissolved polymer can be collected by filtration at different time points, dried, and weighed.

3. Data Analysis:

- Plot the mass of the dissolved polymer versus time to determine the dissolution rate.
- Compare the dissolution rates and total dissolution times for each solvent-polymer combination.

Experimental Protocol 3: ASTM D5402 - Standard Practice for Assessing the Solvent Resistance of Organic Coatings Using Solvent Rubs

This protocol is adapted from the ASTM D5402 standard to compare the paint stripping performance of different solvents.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

1. Materials and Equipment:

- Test Solvents: **Propylene Carbonate**, Methylene Chloride
- Coated panels (e.g., steel panels with a cured epoxy coating of uniform thickness)
- Cheesecloth or cotton swabs
- Droppers or pipettes

- Stopwatch
- Ventilated workspace (fume hood)

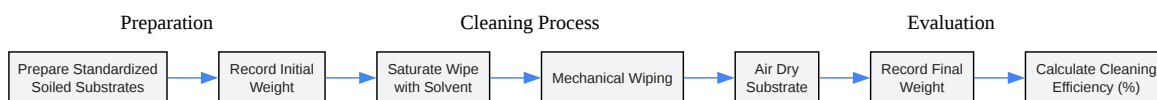
2. Procedure:

- Apply a few drops of the test solvent to a small area of the coated panel.
- Allow the solvent to dwell on the surface for a specified period (e.g., 1, 5, 10 minutes).
- After the dwell time, use a cheesecloth or cotton swab to perform a set number of "double rubs" (one back-and-forth motion) with moderate, consistent pressure.
- Observe the effect on the paint film. Record the number of double rubs required to break through the coating to the substrate.
- Alternatively, for a fixed number of rubs, assess the degree of softening or removal of the paint film.
- Repeat the test with different dwell times to evaluate the time-dependent performance of each solvent.

3. Data Analysis:

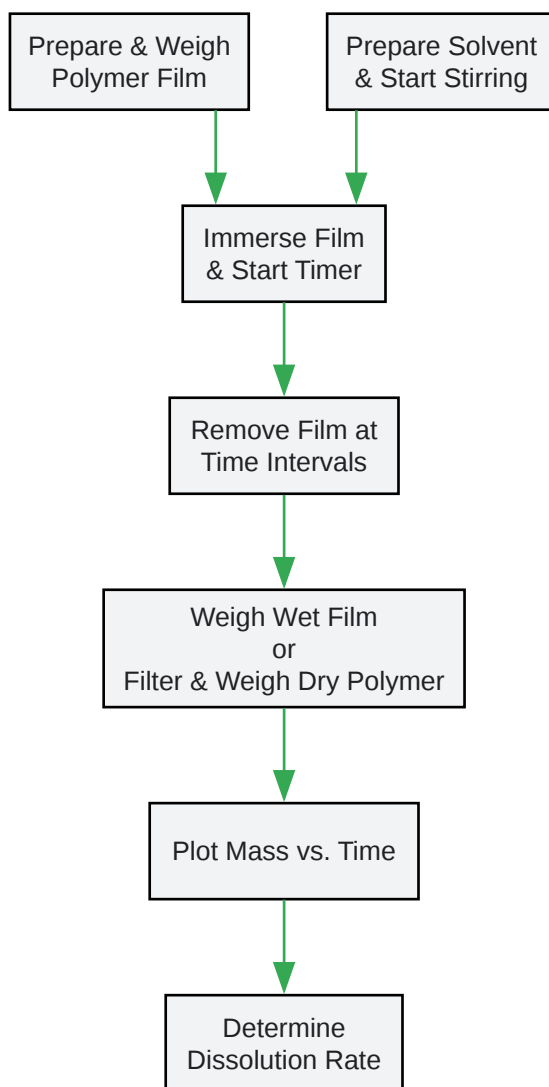
- Compare the number of rubs to failure or the degree of paint removal for each solvent at different dwell times.
- Note any differences in the mode of failure (e.g., blistering, dissolving, lifting).

Visualizations



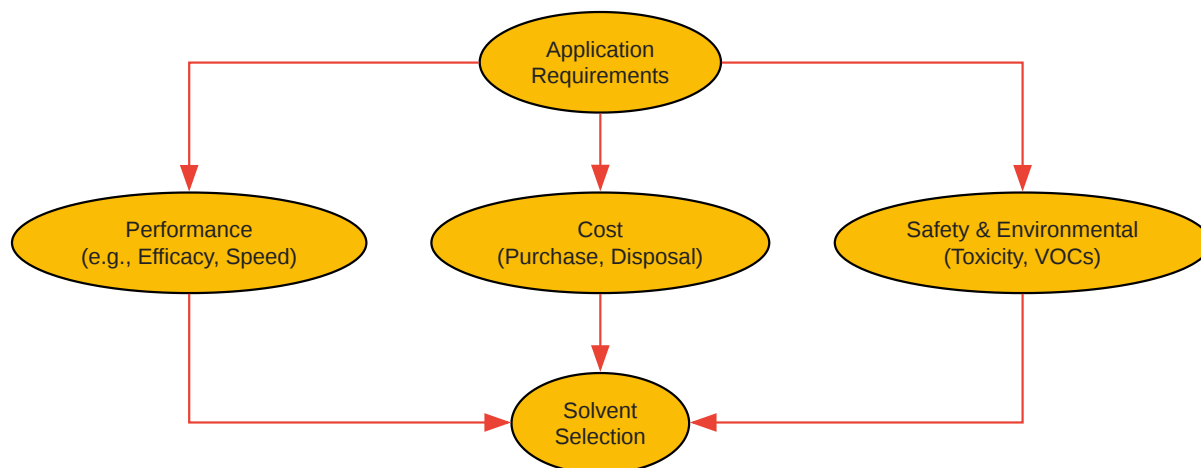
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Experimental Workflow for Cleaning Efficiency Evaluation.



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Workflow for Gravimetric Polymer Dissolution Analysis.



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Key Factors Influencing Industrial Solvent Selection.

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